

# Essential Safety and Operational Guidance for Handling p-Cumate

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## Compound of Interest

Compound Name: *p-Cumate*

Cat. No.: *B1230055*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory practices is paramount. This document provides immediate, essential safety and logistical information for handling **p-Cumate** (the salt form of 4-isopropylbenzoic acid or p-cumic acid), including detailed personal protective equipment (PPE) protocols, operational plans, and disposal guidelines.

Chemical Identifier:

- Name: **p-Cumate** (4-isopropylbenzoate)
- CAS Number: 536-66-3 (for the acid form, p-cumic acid)

Hazard Summary: p-Cumic acid, the acidic form of **p-Cumate**, is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2][3][4]</sup> Adherence to proper safety protocols is crucial to minimize risk.

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **p-Cumate** in various laboratory settings.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling and Preparation of Solutions	Chemical safety goggles conforming to EN166 (EU) or OSHA's 29 CFR 1910.133 standards.	Appropriate protective gloves (e.g., nitrile rubber).	Laboratory coat or appropriate protective clothing to prevent skin exposure.	Not generally required if handled in a well-ventilated area.
Weighing of Powdered Form	Chemical safety goggles or a face shield.	Appropriate protective gloves.	Laboratory coat and, if significant dust is generated, disposable coveralls.	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if workplace conditions warrant it, especially if dust generation is unavoidable. <sup>[2]</sup>
Spill Cleanup	Chemical safety goggles and a face shield.	Chemical-resistant gloves.	Chemical-resistant apron or suit over a lab coat.	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate dust/organic vapor cartridge.
Waste Disposal	Chemical safety goggles.	Appropriate protective gloves.	Laboratory coat.	Not generally required if containers are sealed and handled properly

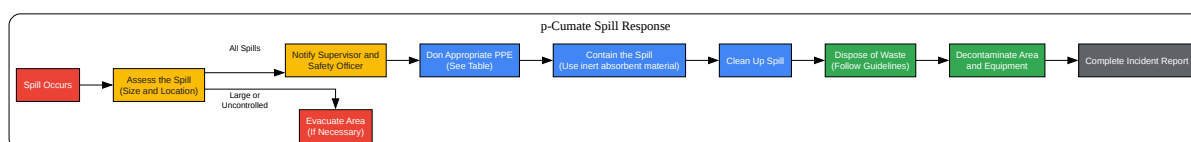
in a well-  
ventilated area.

## Operational and Disposal Plans

### Handling and Storage:

- Handling: Wash hands thoroughly after handling.[2][3] Avoid contact with eyes, skin, and clothing.[2] Minimize dust generation and accumulation.[2] Use in a well-ventilated area.[2][3][5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[2][3]

### Emergency Procedures:



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Caption: Workflow for responding to a **p-Cumate** spill.

### First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[3] Remove and wash contaminated clothing before

reuse.[2]

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Get medical attention if symptoms occur.[3]

#### Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[2]
- Protective Equipment: Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[2]

#### Disposal:

- Dispose of contents and container to an approved waste disposal plant.[3] Do not empty into drains or release into the environment.[3][4] Handle contaminated packaging in the same way as the substance itself.[4] Always follow local, state, and federal regulations for chemical waste disposal.

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